

An In-depth Technical Guide to Phase Equilibria in the Gallium-Neodymium System

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Compound of Interest

Compound Name: Gallium;neodymium

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the phase equilibria in the gallium-neodymium (Ga-Nd) binary system. The information is compiled from peer-reviewed scientific literature and crystallographic databases, offering a valuable resource for professionals engaged in materials science, chemistry, and related fields.

Introduction to the Ga-Nd System

The gallium-neodymium system is characterized by the formation of several intermetallic compounds and eutectic reactions. Understanding the phase relationships, crystal structures, and thermodynamic properties of this system is crucial for the development of new materials with specific magnetic, electronic, or structural properties. Neodymium, a rare-earth element, is a key component in high-performance permanent magnets, and its alloys with gallium have been the subject of research for their potential applications.

Phase Diagram and Invariant Reactions

The phase equilibria in the Ga-Nd system have been primarily established through experimental investigations employing differential thermal analysis (DTA), X-ray diffraction

(XRD), and metallography. The seminal work by Manory, Pelleg, and Grill (1978) laid the foundation for understanding this binary system.[\[1\]](#)

The Ga-Nd phase diagram is characterized by two eutectic reactions and the formation of at least four intermetallic compounds.

Eutectic Reactions:

- A eutectic reaction occurs on the neodymium-rich side at a temperature of 651°C.[\[1\]](#)
- Another eutectic reaction is observed on the gallium-rich side at 30°C.[\[1\]](#)

Allotropic Transition:

The addition of more than 1 atomic percent of gallium to neodymium lowers its allotropic transition temperature from 867°C to 813°C.[\[1\]](#)

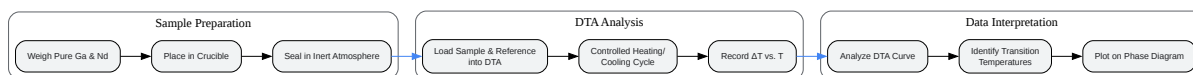
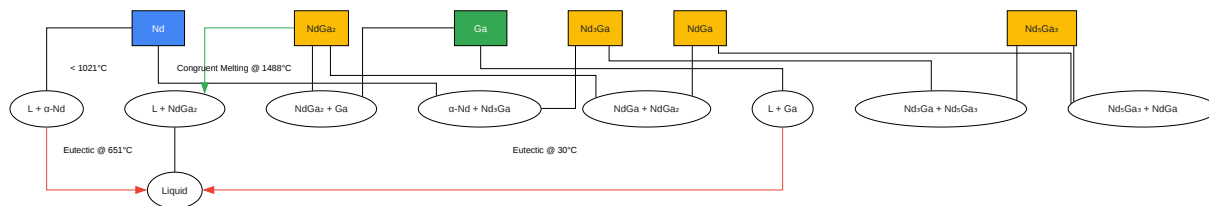
Intermetallic Compounds:

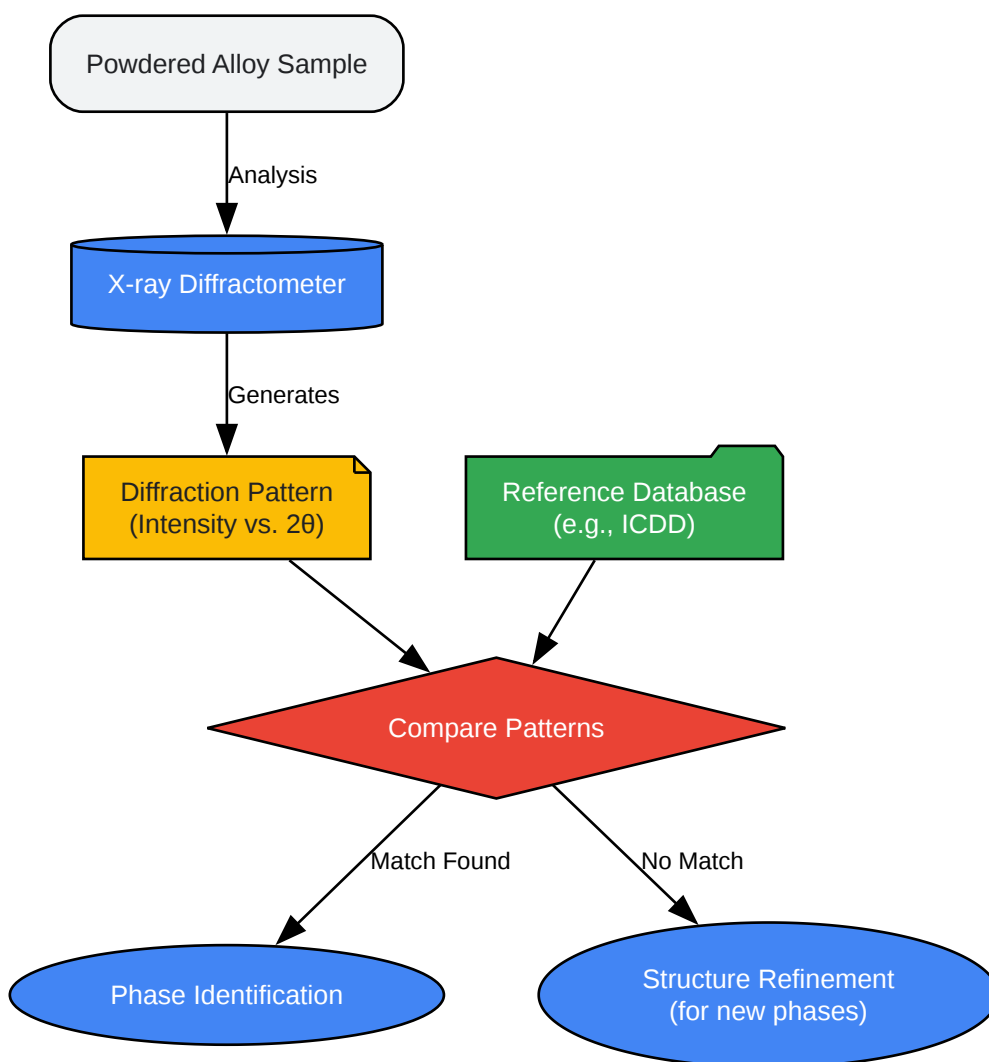
Four primary intermetallic compounds have been identified in the Ga-Nd system: Nd_3Ga , Nd_5Ga_3 , NdGa , and NdGa_2 .[\[1\]](#)

- NdGa_2 melts congruently at 1488°C.[\[1\]](#)
- Nd_3Ga , Nd_5Ga_3 , and NdGa form through peritectic reactions.[\[1\]](#)

DTA results from the 1978 study also suggested the possible existence of two additional, then-unidentified, intermetallic compounds in the gallium-rich region of the phase diagram.[\[1\]](#)

Below is a logical representation of the phase relationships in the Ga-Nd system based on the available data.





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References

- 1. Neodymium-gallium system (Journal Article) | ETDEWEB [osti.gov]
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